

N,N-Dimethyldodecanamide molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *N,N-Dimethyldodecanamide*

Cat. No.: *B1294634*

[Get Quote](#)

Technical Data Sheet: N,N-Dimethyldodecanamide

Audience: Researchers, Scientists, and Drug Development Professionals

This document provides core physicochemical data for **N,N-Dimethyldodecanamide**, a fatty amide with applications as a solvent, surfactant, and intermediate in chemical synthesis.^{[1][2][3]}

Chemical Identification and Formula

N,N-Dimethyldodecanamide, also known as N,N-Dimethylauramide, is an organic compound with the systematic IUPAC name **N,N-dimethyldodecanamide**.^{[4][5]} Its structure consists of a 12-carbon acyl chain (dodecanoyl) attached to a dimethylated nitrogen atom. The established chemical formula for this compound is $C_{14}H_{29}NO$.^{[4][5][6][7][8]}

Physicochemical Properties

The fundamental quantitative properties of **N,N-Dimethyldodecanamide** are summarized below. These values are foundational for experimental design, formulation development, and analytical characterization.

Parameter	Value	Source(s)
Molecular Formula	C ₁₄ H ₂₉ NO	[4] [5] [6] [7] [8]
Molecular Weight	227.39 g/mol	[4] [9]
227.3862 g/mol	[5] [6] [7]	
Exact Mass	227.224914549 Da	[4]
CAS Number	3007-53-2	[4] [5] [7]

Experimental Protocols & Methodology

The determination of the molecular formula and weight is a standard procedure in chemical characterization, typically involving computational methods based on a known chemical structure.

3.1. Determination of Molecular Formula

The molecular formula, C₁₄H₂₉NO, is derived directly from the known covalent structure of **N,N-Dimethyldodecanamide**. This structure is confirmed through analytical techniques such as Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS). The formula represents an elemental count of 14 carbon atoms, 29 hydrogen atoms, 1 nitrogen atom, and 1 oxygen atom per molecule.

3.2. Calculation of Molecular Weight

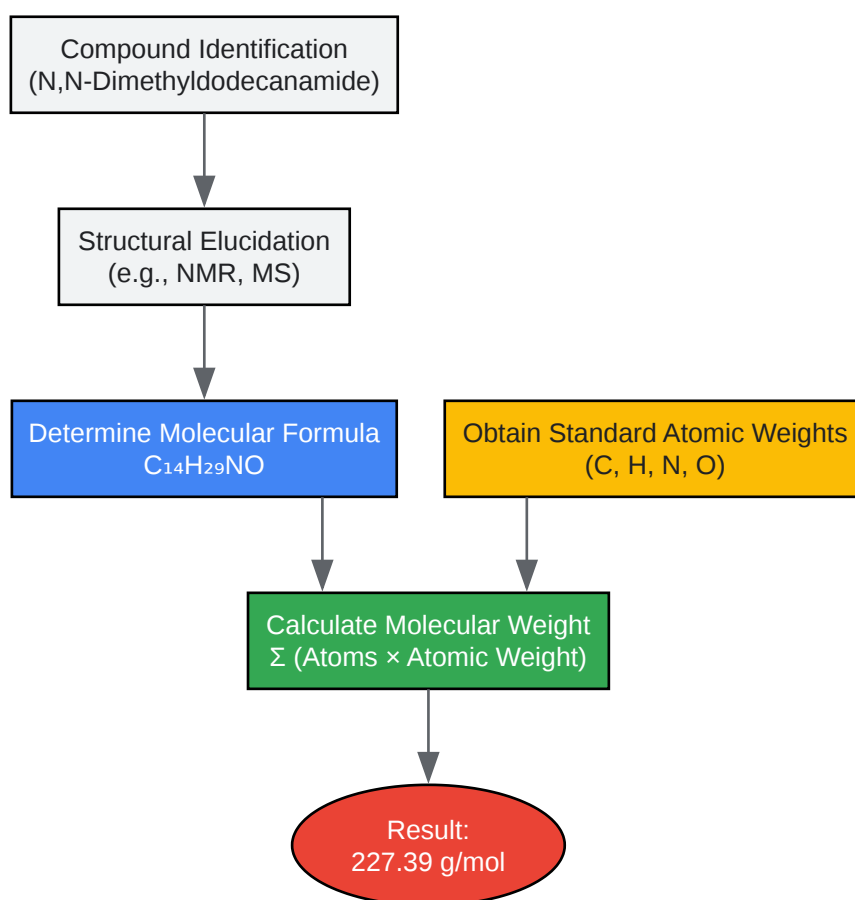
The molecular weight (MW) is a calculated property based on the molecular formula and the standard atomic weights of its constituent elements. The calculation is performed as follows:

- MW = (No. of C atoms × AW of C) + (No. of H atoms × AW of H) + (No. of N atoms × AW of N) + (No. of O atoms × AW of O)
- MW = (14 × 12.011) + (29 × 1.008) + (1 × 14.007) + (1 × 15.999)
- MW ≈ 168.154 + 29.232 + 14.007 + 15.999
- MW ≈ 227.392 g/mol

The value of 227.39 g/mol is a computed molecular weight, commonly referenced in chemical databases like PubChem.[4] The slight variations seen across different sources (e.g., 227.3862 g/mol) arise from differences in the precision of the atomic weights used in the calculation.[5][6][7]

Visualization of a Characterization Workflow

The following diagram illustrates the logical workflow for determining the molecular weight of a known chemical compound like **N,N-Dimethyldodecanamide**.



[Click to download full resolution via product page](#)

Caption: Workflow for calculating molecular weight from chemical formula.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. N,N-Dimethyldodecanamide | 3007-53-2 [chemicalbook.com]
- 2. CAS 3007-53-2: N,N-Dimethyldodecanamide | CymitQuimica [cymitquimica.com]
- 3. N,N-Dimethyl Decanamide Cas No.:14433-76-2 of China Manufacturer [zxchem.com]
- 4. N,N-Dimethyldodecanamide | C₁₄H₂₉NO | CID 18159 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. N,N-Dimethyldodecanamide [webbook.nist.gov]
- 6. N,N-Dimethyldodecanamide | CymitQuimica [cymitquimica.com]
- 7. N,N-Dimethyldodecanamide [webbook.nist.gov]
- 8. N,N-DIMETHYLDODECANAMIDE AldrichCPR | Sigma-Aldrich [sigmaaldrich.com]
- 9. echemi.com [echemi.com]
- To cite this document: BenchChem. [N,N-Dimethyldodecanamide molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1294634#n-n-dimethyldodecanamide-molecular-weight-and-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com